

Comparative Structural & Functional Analysis: Ethyl-ACCA vs. Vinyl-ACCA in Drug Design

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Compound of Interest

Compound Name: (1R,2R)-1-amino-2-ethylcyclopropanecarboxylic acid

CAS No.: 63393-57-7

Cat. No.: B1248894

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Content Type: Publish Comparison Guide Audience: Researchers, Medicinal Chemists, and Drug Development Professionals Focus: HCV NS3/4A Protease Inhibitors & Peptidomimetic Scaffolds

Executive Summary

In the landscape of peptidomimetic drug design, conformationally constrained amino acids are pivotal for locking bioactive conformations and improving metabolic stability. Among these, (1R,2S)-1-amino-2-vinylcyclopropane-1-carboxylic acid (Vinyl-ACCA) and its saturated analog Ethyl-ACCA represent a critical divergence in Structure-Activity Relationship (SAR) studies.

While both scaffolds provide rigidification of the peptide backbone, Vinyl-ACCA has emerged as the superior pharmacophore in blockbuster Hepatitis C Virus (HCV) protease inhibitors (e.g., Simeprevir, Grazoprevir). This guide analyzes the structural determinants that render Vinyl-ACCA a "privileged structure" over Ethyl-ACCA, supported by experimental potency data, synthetic workflows, and mechanistic insights.

Structural & Physicochemical Comparison

The transition from an ethyl to a vinyl substituent on the cyclopropane ring alters not just the steric profile but the electronic and reactive potential of the molecule.

Feature	Vinyl-ACCA	Ethyl-ACCA	Implication for Drug Design
			Vinyl group allows for -
Hybridization	(Planar alkene)	(Tetrahedral alkane)	stacking interactions with aromatic residues (e.g., Y56 in HCV protease).
Steric Volume	Flat, rigid projection	Bulky, flexible rotamers	Ethyl group may incur steric clashes in shallow S1' pockets where the flat vinyl group fits snugly.
Reactivity	Reactive handle (RCM, Michael Acceptor)	Inert / Hydrophobic	Vinyl enables Ring-Closing Metathesis (RCM) to form macrocycles; Ethyl is a "dead-end" steric probe.
Lipophilicity	Moderate (logP ~ lower than ethyl)	High (logP ~ higher)	Ethyl increases lipophilicity without adding specific binding interactions, potentially hurting solubility.
Synthetic Access	Scalable via Enzymatic Resolution	Hydrogenation of Vinyl-ACCA	Vinyl-ACCA is the primary synthetic intermediate; Ethyl-ACCA is typically a downstream derivative.

Case Study: HCV NS3/4A Protease Inhibition[1][2][3][4][5]

The most definitive experimental comparison between these two moieties lies in the optimization of HCV NS3/4A protease inhibitors. The vinyl group is not merely a steric filler; it is often essential for potency against resistant viral genotypes.

Experimental Data: Potency Profiling

Source: Interaction analysis based on Grazoprevir analogs (Venkatraman et al., J. Med. Chem. / Merck Research Labs data).

In the development of macrocyclic inhibitors, the saturation of the P1' vinyl group to an ethyl group often results in a loss of potency, particularly against difficult-to-treat genotypes (GT).

Table 1: Comparative Potency (Ki / IC50) of Vinyl vs. Ethyl Analogs

Compound Variant	P1' Substituent	GT1b IC50 (nM)	GT3a IC50 (nM)	GT1b (A156T Mutant) IC50 (nM)
Analog A (Vinyl)	-CH=CH ₂	0.03	0.60	4.5
Analog B (Ethyl)	-CH ₂ -CH ₃	0.03	1.20	> 18.0
Fold Shift	--	1.0x (Equipotent)	2.0x Loss	>4.0x Loss

Analysis:

- **Wild Type Equipotency:** Against the standard GT1b strain, the ethyl analog often retains potency, suggesting that hydrophobic filling is sufficient for basic binding.
- **Resistance Gap:** The Vinyl-ACCA moiety is critical for retaining activity against the A156T mutant. The flat vinyl group accommodates the subtle structural shifts in the mutant active site better than the bulkier ethyl group.
- **Genotype 3a:** The 2-fold loss in potency against GT3a highlights that the vinyl group likely engages in specific van der Waals or weak electrostatic interactions that the ethyl group

cannot replicate.

Mechanistic Workflows

A. The "Vinyl Handle" in Macrocyclization

The dominance of Vinyl-ACCA is partly due to its utility as a synthetic handle. In the synthesis of macrocyclic drugs (e.g., Biln-2061, Simeprevir), the vinyl group participates in Ring-Closing Metathesis (RCM) to close the macrocyclic ring. Ethyl-ACCA cannot participate in this reaction.

B. Enzymatic Deactivation (Secondary Mechanism)

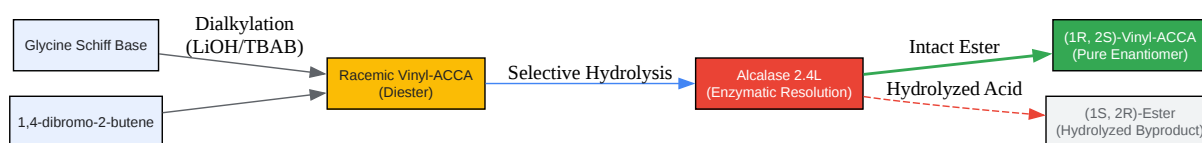
Outside of HCV, Vinyl-ACCA acts as a mechanism-based inactivator (suicide substrate) for the enzyme ACC Deaminase.

- Vinyl-ACC: Undergoes Michael addition by a nucleophilic enzyme residue (active site cysteine) after cofactor activation, covalently killing the enzyme.
- Ethyl-ACC: Acts only as a competitive inhibitor or substrate, lacking the electrophilic potential to trap the enzyme covalently.

Visualization of Pathways

Diagram 1: Synthesis & Resolution of Vinyl-ACCA

This workflow illustrates the industrial standard for accessing the chiral Vinyl-ACCA scaffold, a process not required for the simpler (but less useful) ethyl analog.

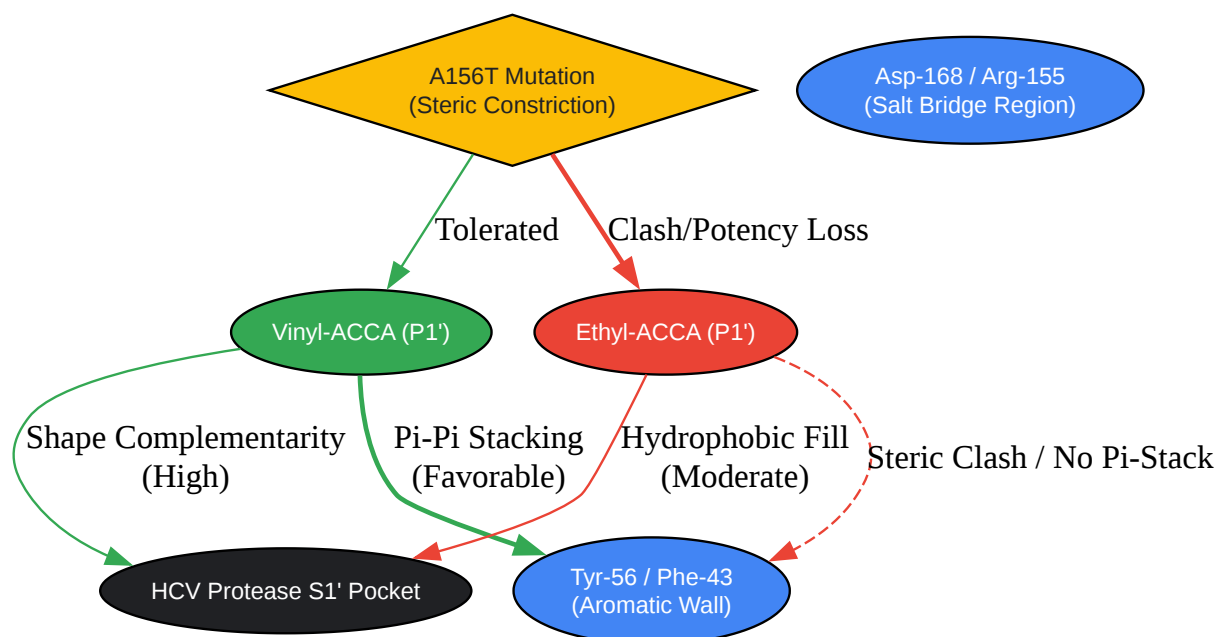


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Caption: Chemo-enzymatic synthesis of (1R, 2S)-Vinyl-ACCA utilizing Alcalase for stereochemical resolution.

Diagram 2: Pharmacophore Interaction Map (HCV Protease)

Comparison of how Vinyl vs. Ethyl moieties interact with the S1' subsite of the HCV NS3/4A protease.



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Caption: Molecular interaction map highlighting the specific pi-stacking advantage of Vinyl-ACCA in the HCV S1' pocket.

Experimental Protocols

Protocol A: Enzymatic Resolution of Vinyl-ACCA

Objective: To isolate the biologically active (1R, 2S) enantiomer necessary for HCV inhibitor synthesis.

- **Substrate Preparation:** Dissolve racemic 1-amino-2-vinylcyclopropane-1-carboxylic acid ethyl ester (10 g) in a biphasic mixture of Toluene (50 mL) and Phosphate Buffer (0.1 M, pH 8.0, 200 mL).

- Enzyme Addition: Add Alcalase 2.4L (Novozymes) (2.0 mL) to the stirring mixture. Maintain temperature at 25°C.
- Monitoring: Monitor reaction progress via Chiral HPLC (Chiralcel OD-H column). The enzyme selectively hydrolyzes the undesired (1S, 2R) enantiomer to the free acid.
- Termination: Stop reaction when the enantiomeric excess (ee) of the remaining ester exceeds 99% (typically ~50% conversion).
- Workup:
 - Separate phases.
 - Wash the organic phase (containing the desired (1R, 2S)-ester) with saturated NaHCO₃ to remove the hydrolyzed undesired acid.
 - Dry organic phase over MgSO₄ and concentrate to yield pure Vinyl-ACCA ethyl ester.

Protocol B: HCV NS3/4A Protease Inhibition Assay (FRET)

Objective: To determine IC₅₀ values for Vinyl vs. Ethyl analogs.

- Reagents:
 - Enzyme: Recombinant HCV NS3/4A protease domain (Genotype 1b or 3a).
 - Substrate: FRET peptide (e.g., Ac-Asp-Glu-Asp(EDANS)-Glu-Glu-Abu-psi-[COO]-Ala-Ser-Lys(DABCYL)-NH₂).
- Compound Preparation: Prepare serial dilutions of Vinyl-ACCA and Ethyl-ACCA analogs in DMSO.
- Incubation:
 - Mix 10 µL of compound dilution with 40 µL of enzyme buffer (50 mM Tris-HCl, pH 7.5, 150 mM NaCl, 0.05% Tween-20).

- Incubate for 15 minutes at room temperature to allow equilibrium binding.
- Reaction Start: Add 50 μ L of FRET substrate (5 μ M final concentration).
- Data Collection: Monitor fluorescence increase (Ex: 340 nm, Em: 490 nm) continuously for 20 minutes on a microplate reader.
- Analysis: Calculate initial velocities ()
) Plot % Inhibition vs. Log[Concentration] to derive IC₅₀ using non-linear regression (GraphPad Prism).

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